

7-Bromo-4-chloro-3-nitroquinoline molecular weight and formula

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Compound of Interest

Compound Name: **7-Bromo-4-chloro-3-nitroquinoline**

Cat. No.: **B1289021**

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An In-depth Technical Guide to 7-Bromo-4-chloro-3-nitroquinoline

This technical guide provides essential information regarding the chemical compound **7-Bromo-4-chloro-3-nitroquinoline**, tailored for researchers, scientists, and professionals in the field of drug development.

Chemical Identity and Properties

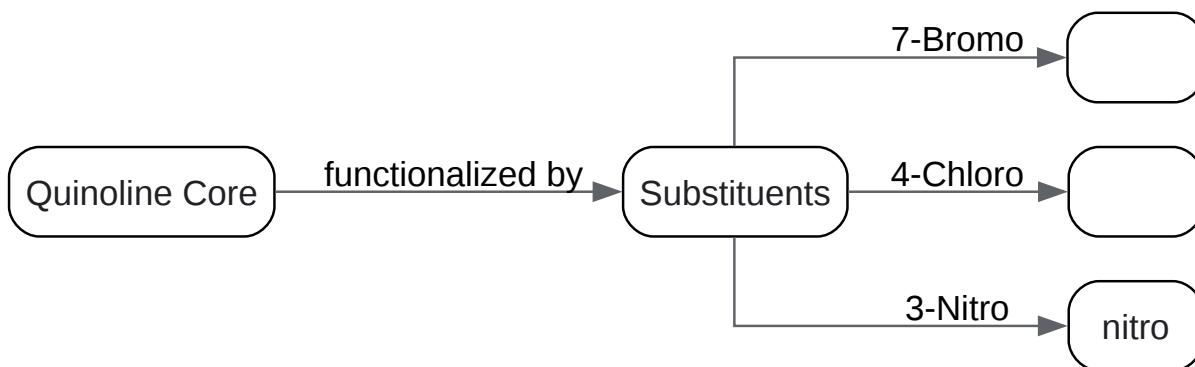
7-Bromo-4-chloro-3-nitroquinoline is a halogenated and nitrated quinoline derivative. Its chemical structure and properties are fundamental for its application in chemical synthesis and research.

Property	Value	Source
Molecular Formula	C ₉ H ₄ BrCIN ₂ O ₂	[1]
Molecular Weight	287.5 g/mol	
Monoisotopic Mass	285.91446 Da	[1]
CAS Number	723280-98-6	[2]

Structural Information

The structural arrangement of atoms in **7-Bromo-4-chloro-3-nitroquinoline** is key to its reactivity and interactions. The following diagram illustrates the logical relationship of its

constituent parts.



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Functional components of the molecule.

Experimental Protocols and Applications

Detailed experimental protocols for the use of **7-Bromo-4-chloro-3-nitroquinoline** are specific to the research context and are typically found within published scientific literature. As a chemical building block, it is utilized in organic synthesis, potentially in the development of novel pharmaceutical compounds or as a scaffold in medicinal chemistry. Researchers interested in specific applications should consult scientific databases and journals for detailed methodologies.

Signaling Pathways

Information regarding the specific signaling pathways modulated by **7-Bromo-4-chloro-3-nitroquinoline** is not broadly available and would be dependent on the biological context in which it is studied. The investigation of its effects on cellular signaling would constitute a primary research effort.

Safety and Handling

For detailed safety and handling information, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. PubChemLite - 7-bromo-4-chloro-3-nitroquinoline (C9H4BrClN2O2) [pubchemlite.lcsb.uni.lu]
- 2. 7-bromo-4-chloro-3-nitroquinoline | 723280-98-6 [chemicalbook.com]
- 3. To cite this document: BenchChem. [7-Bromo-4-chloro-3-nitroquinoline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1289021#7-bromo-4-chloro-3-nitroquinoline-molecular-weight-and-formula]

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